Application Notes and Protocols for Ensuring Pentadecanedioic Acid Stability

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Compound of Interest		
Compound Name:	Pentadecanedioic Acid	
Cat. No.:	B073588	Get Quote

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Introduction

Pentadecanedioic acid (PDDA) is a C15 long-chain dicarboxylic acid with emerging applications in various fields, including pharmaceuticals and polymer synthesis. Ensuring the stability of PDDA is critical for maintaining its purity, efficacy, and safety profile throughout its lifecycle, from storage to application. These application notes provide comprehensive guidelines and protocols for the proper storage and stability assessment of **pentadecanedioic acid**.

Recommended Storage Conditions

To maintain the integrity of **pentadecanedioic acid**, it is recommended to store it under controlled conditions. As a crystalline solid, PDDA is generally stable under ambient conditions; however, exposure to extreme temperatures, humidity, light, and incompatible chemicals can lead to degradation.

Summary of Recommended Storage Conditions:

Parameter	Condition	Rationale
Temperature	Cool and dry area (2-8°C recommended for long-term storage)	Minimizes the rate of potential thermal degradation.
Humidity	Store in a dry environment with controlled low humidity.	Long-chain dicarboxylic acids are generally not highly hygroscopic, but storage in a dry place prevents moisture absorption, which could potentially lead to crystalline structure changes or hydrolysis under certain conditions.[1][2]
Light	Protect from light.	Prevents potential photolytic degradation.
Atmosphere	Store in a well-ventilated space under an inert atmosphere (e.g., nitrogen or argon) for long-term storage.	Minimizes oxidation.
Container	Keep in a tightly sealed, non-reactive container.	Prevents contamination and exposure to air and moisture.
Incompatibilities	Avoid contact with strong oxidizing agents, bases, and strong reducing agents.[3]	Prevents chemical reactions that could degrade the compound.

Stability Profile and Degradation Pathways

Pentadecanedioic acid is a saturated long-chain dicarboxylic acid and is therefore relatively stable.[4] However, under specific stress conditions, it can undergo degradation. The primary degradation pathways for long-chain dicarboxylic acids include thermal decomposition and oxidation. In biological systems, metabolic degradation occurs via β-oxidation and ω-oxidation.[5]

Potential Abiotic Degradation Pathway

Under forced conditions, **pentadecanedioic acid** may degrade. A simplified logical workflow for investigating potential degradation is outlined below.
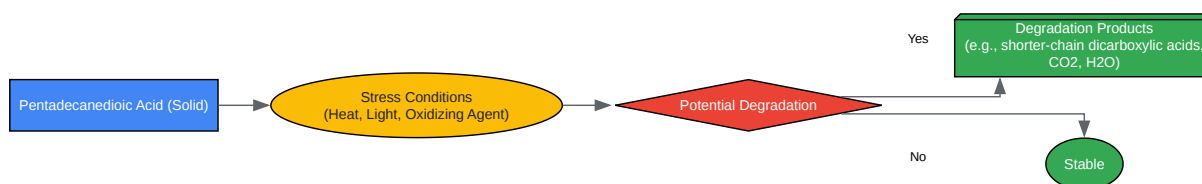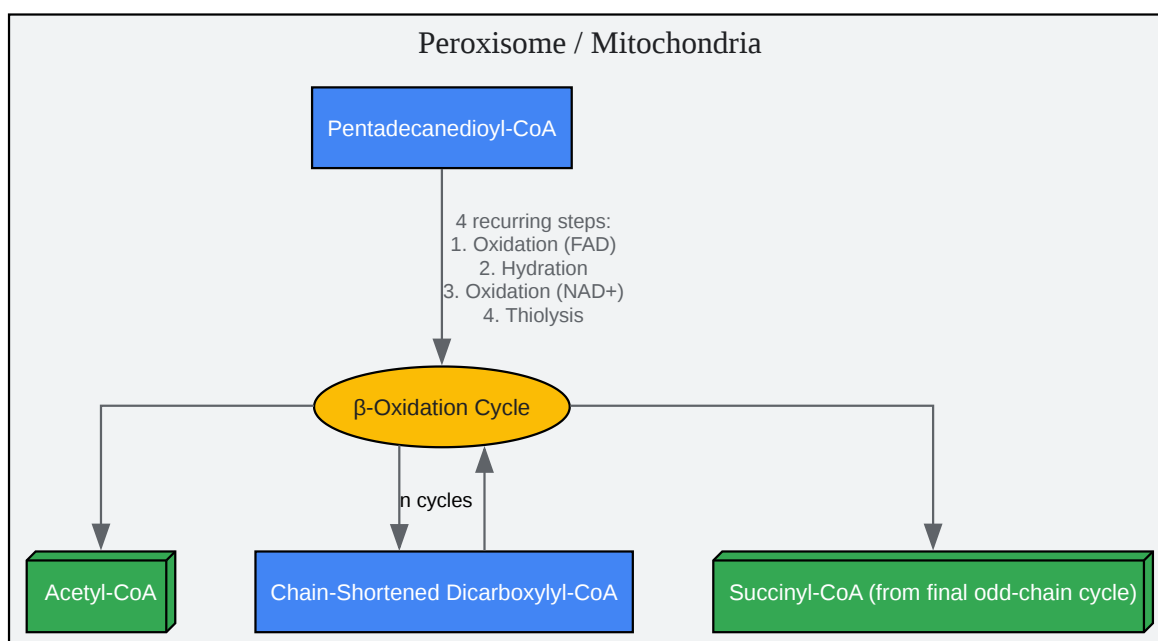

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Caption: Potential abiotic degradation workflow for **pentadecanedioic acid**.

Metabolic Degradation Pathway

In biological systems, long-chain dicarboxylic acids like **pentadecanedioic acid** are primarily metabolized through β-oxidation in the mitochondria and peroxisomes.[6]
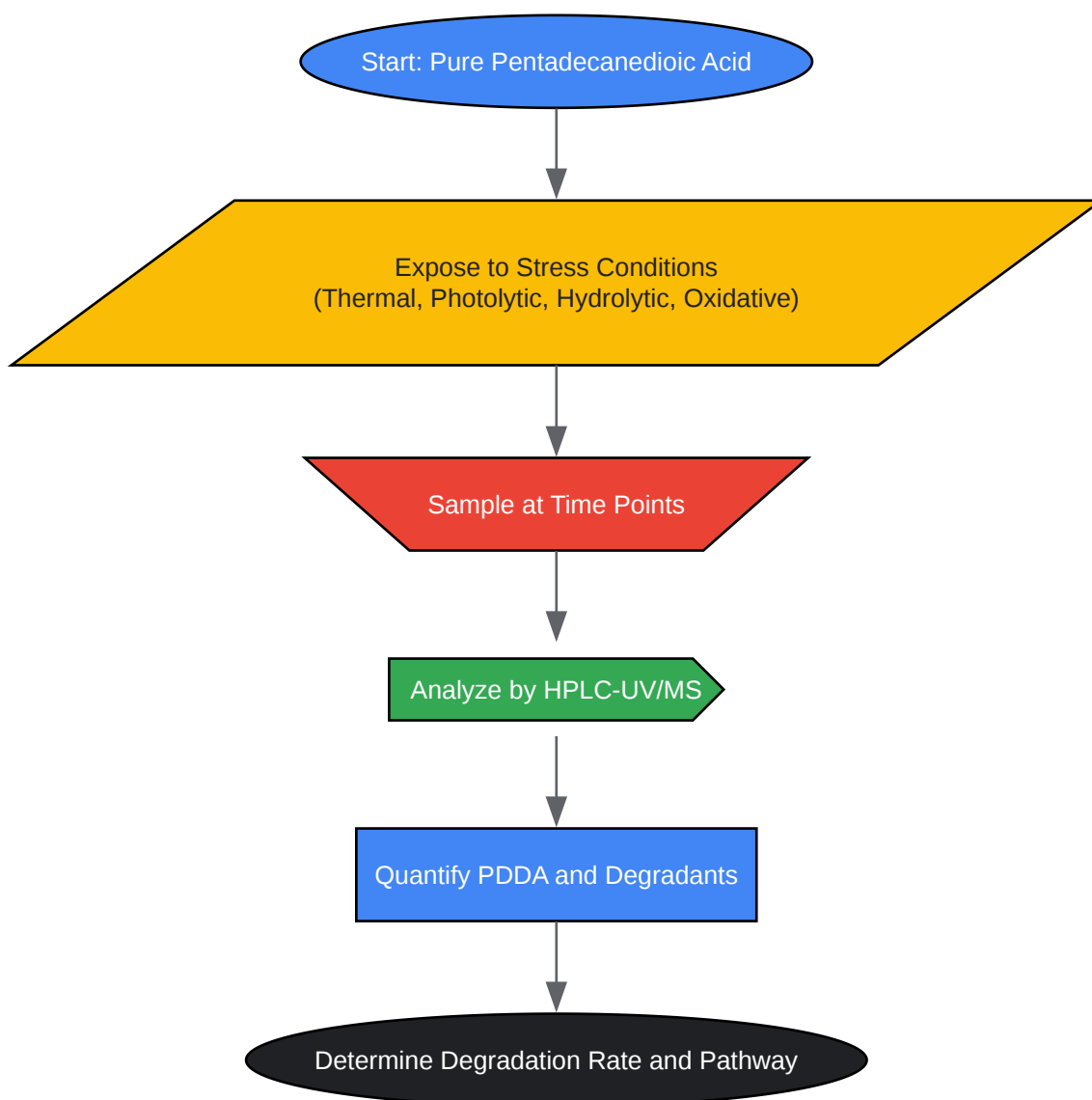
Caption: Simplified metabolic degradation of **pentadecanedioic acid** via β-oxidation.

Experimental Protocols for Stability Testing

The following protocols are designed to assess the stability of **pentadecanedioic acid** under various stress conditions, commonly referred to as forced degradation studies. These studies are essential for identifying potential degradation products and establishing stability-indicating analytical methods.

General Experimental Workflow

Start: Pure Pentadecanedioic Acid

Expose to Stress Conditions
(Thermal, Photolytic, Hydrolytic, Oxidative)

Sample at Time Points

Analyze by HPLC-UV/MS

Quantify PDDA and Degradants

Determine Degradation Rate and Pathway

Caption: General workflow for forced degradation stability testing.

Preparation of Standard and Sample Solutions

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **pentadecanedioic acid** reference standard and dissolve in 10 mL of a suitable solvent (e.g., methanol or acetonitrile).

- Working Standard Solution (100 µg/mL): Dilute 1 mL of the stock solution to 10 mL with the mobile phase.

- Sample Preparation: For each stress condition, prepare samples as described in the specific protocols below. At each time point, withdraw an aliquot, neutralize if necessary, and dilute with the mobile phase to a final concentration of approximately 100 µg/mL.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method should be used to separate **pentadecanedioic acid** from its potential degradation products.

Parameter	Condition
Column	C18 or C8 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic or gradient mixture of an aqueous buffer (e.g., 0.1% phosphoric acid or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). A typical starting point is a 70:30 (v/v) mixture of acetonitrile and 0.1% phosphoric acid.[7]
Flow Rate	1.0 mL/min
Detection	UV at a low wavelength (e.g., 210 nm) or Mass Spectrometry (MS) for identification of degradation products.
Injection Volume	10-20 µL
Column Temperature	Ambient or controlled at a specific temperature (e.g., 30°C)

Forced Degradation Protocols

4.4.1 Thermal Degradation (Solid State)

- Place approximately 50 mg of solid **pentadecanedioic acid** in a clean, dry glass vial.

- Store the vial in a calibrated oven at a high temperature (e.g., 60°C, 80°C).

- At specified time intervals (e.g., 24, 48, 72 hours), remove a sample, prepare a solution of known concentration, and analyze by HPLC.

- Maintain a control sample at room temperature, protected from light.

4.4.2 Photostability

- Place a solution of **pentadecanedioic acid** (e.g., 1 mg/mL in methanol) and a sample of the solid compound in a photostability chamber.

- Expose the samples to a light source according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).

- At the end of the exposure period, analyze the samples by HPLC.

- Wrap a control sample in aluminum foil to protect it from light and store it under the same temperature and humidity conditions.

4.4.3 Acid and Base Hydrolysis

- Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M HCl. Heat the mixture at 60°C.

- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH. Keep the mixture at room temperature or slightly elevated temperature (e.g., 40°C).

- At various time points (e.g., 2, 4, 8, 24 hours), withdraw an aliquot, neutralize it (with 0.1 M NaOH for the acid solution and 0.1 M HCl for the base solution), and dilute to the target concentration for HPLC analysis.

4.4.4 Oxidative Degradation

- To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide (H_2O_2).

- Store the solution at room temperature, protected from light.

- At specified time intervals (e.g., 2, 6, 12, 24 hours), withdraw an aliquot, dilute to the target concentration, and analyze by HPLC.

Data Presentation

Quantitative data from stability studies should be recorded systematically to facilitate analysis and comparison. The following tables provide templates for recording stability data.

Table 1: Long-Term Stability Data Template

Storage Condition	Time Point (Months)	Appearance	Purity (%) by HPLC	Known Degradants (%)	Unknown Degradants (%)	Total Degradants (%)
25°C / 60% RH	0					
	3					
	6					
	9					
	12					
	18					
	24					
2-8°C	0					
	6					
	12					
	24					

Table 2: Accelerated Stability Data Template (40°C / 75% RH)

Time Point (Months)	Appearance	Purity (%) by HPLC	Known Degradants (%)	Unknown Degradants (%)	Total Degradants (%)
0					
1					
3					
6					

Table 3: Forced Degradation Data Summary Template

| Stress Condition | Duration | Purity (%) of PDDA | Individual Degradant 1 (%) | Individual Degradant 2 (%) | Total Degradants (%) | Observations | |---|---|---|---|---|---| | 0.1 M HCl, 60°C | 24 h | | | | | | | 0.1 M NaOH, RT | 24 h | | | | | | | 3% H_2O_2, RT | 24 h | | | | | | | Heat (80°C, solid) | 72 h | | | | | | | Light (ICH Q1B) | - | | | | | |

Conclusion

The stability of **pentadecanedioic acid** is crucial for its reliable use in research and product development. By adhering to the recommended storage conditions and utilizing the provided protocols for stability testing, researchers can ensure the quality and integrity of this compound. The data generated from these studies will aid in establishing appropriate handling procedures, shelf-life, and retest periods, thereby supporting regulatory submissions and ensuring consistent performance in its intended applications.

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